

4,5-Dichloro-2-nitroaniline molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dichloro-2-nitroaniline

Cat. No.: B146558

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An In-depth Technical Guide to 4,5-Dichloro-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4,5-dichloro-2-nitroaniline**, a key chemical intermediate in the synthesis of various dyes, agrochemicals, and pharmaceutical agents.^{[1][2]} It details the compound's molecular structure, physicochemical properties, experimental protocols for its synthesis, and its known applications.

Molecular Structure and Chemical Identity

4,5-Dichloro-2-nitroaniline is an aromatic halogenated organic compound.^[1] Its structure consists of an aniline core substituted with two chlorine atoms at the 4 and 5 positions and a nitro group at the 2 position relative to the amino group.^[1] At room temperature, it presents as a pale yellow to yellow crystalline solid, which may have a faint, characteristic odor.^[1]

```
// Benzene ring nodes C1 [label="C"]; C2 [label="C"]; C3 [label="C"]; C4 [label="C"]; C5 [label="C"]; C6 [label="C"];
```

```
// Substituent nodes N_amino [label=2>]; N_nitro [label=+>]; O1_nitro [label=->]; O2_nitro [label="O"]; Cl4 [label="Cl"]; Cl5 [label="Cl"]; H3 [label="H"]; H6 [label="H"];
```

```
// Benzene ring structure C1 -> C2 [style=solid]; C2 -> C3 [style=double]; C3 -> C4 [style=solid]; C4 -> C5 [style=double]; C5 -> C6 [style=solid]; C6 -> C1 [style=double];
```

// Substituents attached to the ring C1 -> N_amino; C2 -> N_nitro; C4 -> Cl4; C5 -> Cl5; C3 -> H3; C6 -> H6;

// Nitro group structure N_nitro -> O1_nitro; N_nitro -> O2_nitro [style=double];

// Node styling C1, C2, C3, C4, C5, C6 [fontcolor="#202124"]; N_amino, N_nitro, O1_nitro, O2_nitro, Cl4, Cl5, H3, H6 [fontcolor="#202124"]; } caption: "2D Molecular Structure of **4,5-Dichloro-2-nitroaniline**"

Physicochemical and Computed Properties

The properties of **4,5-dichloro-2-nitroaniline** are summarized below. The compound is generally stable under normal atmospheric conditions.^[1] It exhibits limited solubility in water but is more soluble in organic solvents like ethanol, acetone, and dimethylformamide.^[1]

| Property | Value | Source(s) |
|--------------------------------|---|--------------------|
| Identifiers | | |
| CAS Number | 6641-64-1 | [3][4][5][6] |
| EC Number | 229-657-3 | [6][7] |
| IUPAC Name | 4,5-dichloro-2-nitroaniline | [5] |
| Molecular Formula | C ₆ H ₄ Cl ₂ N ₂ O ₂ | [1][3][6] |
| SMILES | <chem>C1=C(C(=CC(=C1Cl)Cl)--INVALID-LINK--[O-])N</chem> | [5] |
| InChIKey | FSGTULQLEVAYRS-UHFFFAOYSA-N | [3][4][8] |
| Physical Properties | | |
| Molecular Weight | 207.01 g/mol (or 207.014 g/mol) | [1][3][4][5][6][8] |
| Appearance | Light yellow to yellow crystalline solid/powder | [1][9] |
| Melting Point | 177-179 °C | [7][9] |
| Computed Properties | | |
| Monoisotopic Mass | 205.9649828 Da | [1][5] |
| Topological Polar Surface Area | 71.8 Å ² | [1][5] |
| Hydrogen Bond Acceptor Count | 3 | [1] |
| Complexity | 185 | [1][5] |

Synthesis and Experimental Protocols

4,5-Dichloro-2-nitroaniline is primarily a manufactured compound for industrial applications and is not known to occur naturally in significant amounts.[1] Its synthesis was first developed in the early 20th century.[1] Several synthetic routes are known, with a common industrial

method involving the reaction of 2,4,5-trichloronitrobenzene with ammonia in a solvent.[1][2]
[10]

Protocol: Synthesis from 2,4,5-Trichloronitrobenzene

This protocol is based on a patented industrial process for the preparation of **4,5-dichloro-2-nitroaniline**. [2][10] The method involves the nucleophilic aromatic substitution of a chlorine atom on the 2,4,5-trichloronitrobenzene ring with an amino group from ammonia.

Reaction Scheme: 2,4,5-Trichloronitrobenzene + NH₃ → **4,5-Dichloro-2-nitroaniline** + HCl

Methodology:

- **Reaction Setup:** A high-pressure reactor, such as a stainless-steel autoclave equipped with a gas inlet and stirring mechanism, is charged with 2,4,5-trichloronitrobenzene and an inert solvent (e.g., chlorobenzene). [2]
- **Ammoniation:** Ammonia is introduced into the reactor in a molar excess, typically ranging from 200 to 3000 mole percent relative to the 2,4,5-trichloronitrobenzene. [2][10]
- **Heating and Pressurization:** The sealed reactor is heated to a temperature between 150°C and 220°C (preferably 170°C to 190°C). [10] The reaction is conducted under the pressure generated by the solvent and ammonia at these temperatures.
- **Reaction Monitoring:** The progress of the reaction can be monitored using High-Performance Liquid Chromatography (HPLC) to determine the consumption of the starting material and the formation of the product. [2]
- **Product Isolation:** Upon completion, the reaction mixture is cooled, leading to the precipitation of the product suspension. The suspension is mixed with water. [2]
- **Purification:** The solvent (chlorobenzene) is removed by distillation with water. The resulting solid product, a red-brown granule, is then filtered and dried. [2] This process yields **4,5-dichloro-2-nitroaniline** with high purity (e.g., ~94%) and in high yield (e.g., ~98.5%). [2]

// Nodes start [label="Start Materials:\n- 2,4,5-Trichloronitrobenzene\n- Ammonia (200-3000 mol%)\n- Inert Solvent (e.g., Chlorobenzene)", fillcolor="#FFFFFF", shape=folder]; reactor

```
[label="Charge High-Pressure Reactor", fillcolor="#4285F4", fontcolor="#FFFFFF"]; reaction
[label="Heat Reaction Mixture\n(150-220°C)", fillcolor="#EA4335", fontcolor="#FFFFFF"];
monitoring [label="Monitor Progress via HPLC", fillcolor="#FBBC05", fontcolor="#202124"];
cooling [label="Cool Mixture to Precipitate Product", fillcolor="#34A853", fontcolor="#FFFFFF"];
isolation [label="Mix with Water & Distill Solvent", fillcolor="#4285F4", fontcolor="#FFFFFF"];
purification [label="Filter and Dry Solid Product", fillcolor="#FBBC05", fontcolor="#202124"];
product [label="Final Product:\n4,5-Dichloro-2-nitroaniline\n(>98% Yield, >93% Purity)",
fillcolor="#FFFFFF", shape=ellipse];
```

```
// Edges (Workflow) start -> reactor; reactor -> reaction [label="Seal Reactor"]; reaction ->
monitoring [label="During Reaction"]; monitoring -> reaction [style=dashed, label="Continue
until complete"]; reaction -> cooling [label="Upon Completion"]; cooling -> isolation; isolation ->
purification; purification -> product; } caption: "Industrial Synthesis Workflow for 4,5-Dichloro-2-nitroaniline"
```

Applications and Biological Relevance

4,5-Dichloro-2-nitroaniline is a versatile intermediate with significant applications in several industrial and research fields.

- **Dye Synthesis:** It serves as a precursor for the production of various specialty dyes.^[1]
- **Pharmaceutical and Agrochemical Industries:** The compound is an important building block in the synthesis of active pharmaceutical ingredients (APIs) and crop protection agents.^[2]
- **Biological Activity:** Research has shown that **4,5-dichloro-2-nitroaniline** can act as an uncoupler of oxidative phosphorylation in ciliates.^[11] This mechanism disrupts the process of ATP synthesis in mitochondria.

Safety and Handling

4,5-Dichloro-2-nitroaniline is considered moderately toxic upon ingestion, inhalation, or dermal contact.^[1] It is classified as harmful if swallowed, in contact with skin, or if inhaled, and may cause skin and serious eye irritation.^{[5][6]}

- **GHS Hazard Statements:** H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled).^[5] Note that classifications may vary by supplier.^[5]

- Handling: Due to its potential toxicity, it should be handled with caution in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[1][7]
- Storage: The compound should be stored in a cool, dry, and well-ventilated location in a tightly sealed container.[1][6]

Spectral Data

Characterization of **4,5-dichloro-2-nitroaniline** is supported by various spectroscopic techniques. The National Institute of Standards and Technology (NIST) provides reference spectra for this compound, which are invaluable for analytical confirmation.

- Infrared (IR) Spectrum: Available through the NIST Chemistry WebBook.[4]
- Mass Spectrum (Electron Ionization): Available through the NIST Chemistry WebBook.[3][12]

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- To cite this document: BenchChem. [4,5-Dichloro-2-nitroaniline molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146558#4-5-dichloro-2-nitroaniline-molecular-structure-and-weight]

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